

Synthesis of Bavachinin Analogs for Drug Discovery: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis of **bavachinin** analogs and their evaluation as potential therapeutic agents. Detailed protocols for chemical synthesis and key biological assays are included to facilitate research and development in this area.

Bavachinin, a flavanone isolated from the seeds of Psoralea corylifolia, has demonstrated a range of biological activities, including anticancer, anti-inflammatory, and neuroprotective effects.[1][2] To enhance its therapeutic potential and explore structure-activity relationships (SAR), various analogs of **bavachinin** have been synthesized and evaluated. This document outlines the synthesis of several classes of **bavachinin** analogs and the protocols for assessing their biological activity.

Data Presentation: Cytotoxicity of Bavachinin Analogs

The following table summarizes the in vitro cytotoxicity of selected **bavachinin** analogs against various human cancer cell lines. The data is presented as IC50 values (μ M), which represents the concentration of the compound required to inhibit the growth of 50% of the cancer cells.



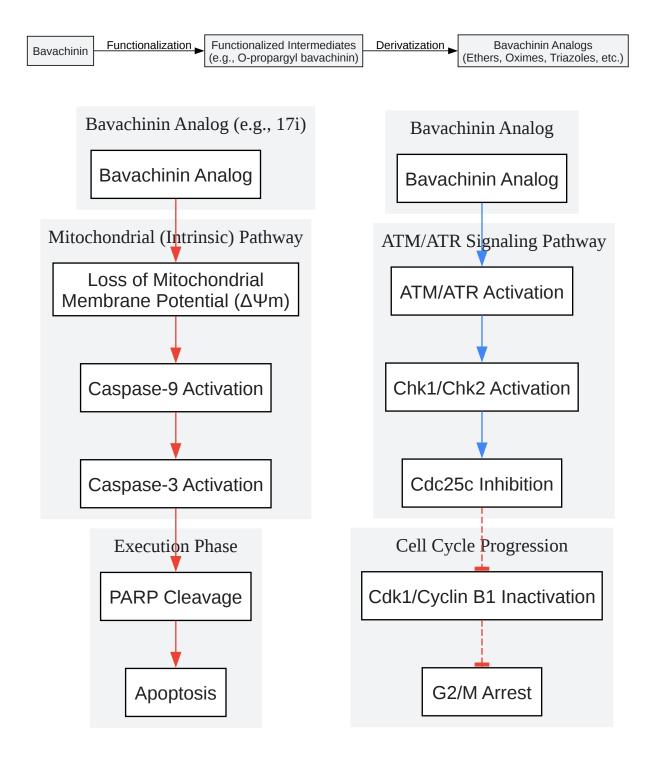
Compoun d	Analog Type	A549 (Lung)	PC-3 (Prostate)	HCT-116 (Colon)	MCF-7 (Breast)	Referenc e
Bavachinin	Parent Compound	30.5	-	-	-	[3]
17 i	1,2,3- Triazole	7.72	16.08	7.13	11.67	[3][4]
13	Oxime	< 20	< 20	< 20	< 20	
14	Semicarba zide	< 20	< 20	< 20	< 20	_

Note: "-" indicates data not available.

Experimental Protocols General Synthesis of Bavachinin Analogs

The synthesis of **bavachinin** analogs often starts with the parent molecule, **bavachinin**, which can be isolated from natural sources or synthesized. The general workflow for synthesizing analogs involves modifying the functional groups of **bavachinin**.





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References

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